Application Note: (R)-Methyl 6-oxopiperidine-3-carboxylate as a Chiral Building Block

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Compound of Interest

Compound Name:	*(R)-methyl 6-oxopiperidine-3-carboxylate*
Cat. No.:	*B8221340*

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Executive Summary

Molecule: **(R)-Methyl 6-oxopiperidine-3-carboxylate** CAS: 1932549-47-7 (R-isomer) / 141643-69-6 (Racemic) Role: Chiral Non-Racemic Chiron Primary Utility: Accessing enantiopure (R)-nipecotic acid derivatives, conformationally restricted peptidomimetics, and 3,6-disubstituted piperidine scaffolds.

This guide details the strategic deployment of **(R)-methyl 6-oxopiperidine-3-carboxylate** in medicinal chemistry. Unlike simple piperidines, this lactam-ester hybrid offers orthogonal reactivity: the lactam nitrogen (N1) allows for robust alkylation without protecting groups, while the C6-carbonyl serves as a latent reduction site to generate the piperidine core or can be preserved for hydrogen-bond acceptor functionality. It is a critical intermediate in the synthesis of GABA uptake inhibitors (e.g., Tiagabine analogs) and Renin inhibitors.[1]

Chemical Profile & Stability

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Property	Data	Notes
Formula	$C_7H_{11}NO_3$	
MW	157.17 g/mol	
Appearance	White to off-white solid	Hygroscopic; store under inert atmosphere.
Chirality	(R)-Enantiomer at C3	Critical: Susceptible to racemization under strong thermodynamic basic conditions due to C3 acidity (α-to-ester).
Solubility	DMSO, DMF, MeOH, DCM	Poor solubility in non-polar ethers (Et_2O, Hexanes).[1]
pKa (Est.)	~17 (Lactam NH), ~24 (C3-H)	Kinetic deprotonation of N1 is favored over C3.[1]

Strategic Reaction Pathways

The utility of this building block lies in its divergent reactivity.[1] The following diagram illustrates the three primary workflows available to the medicinal chemist.

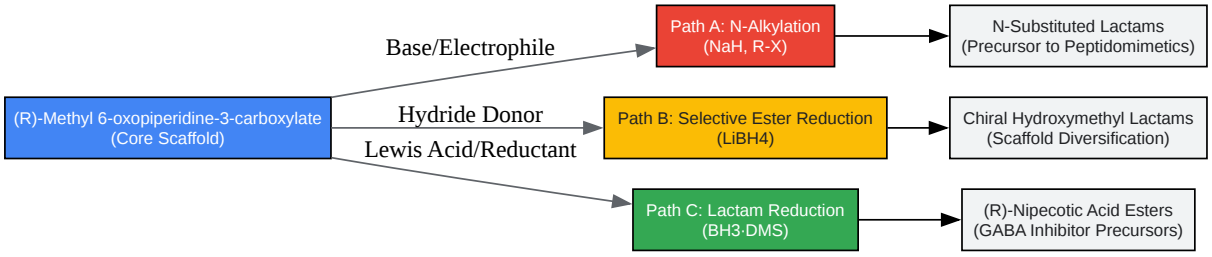

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Figure 1: Divergent synthetic workflows for **(R)-methyl 6-oxopiperidine-3-carboxylate**.

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Detailed Experimental Protocols

Protocol A: N-Alkylation (Preserving Stereochemistry)

Objective: Functionalize the N1 position without racemizing the C3 stereocenter. Mechanism: The lactam NH (pKa ~17) is significantly more acidic than the C3-H (pKa ~24).[1] Using Sodium Hydride (NaH) at low temperature ensures kinetic deprotonation of the nitrogen.[1]

Materials:

- **(R)-Methyl 6-oxopiperidine-3-carboxylate** (1.0 equiv)
- Alkyl Halide (1.1 equiv)[1][2]
- NaH (60% dispersion in oil, 1.1 equiv)[1]
- Anhydrous DMF (0.2 M concentration)[1]

Step-by-Step Procedure:

- Preparation: Flame-dry a round-bottom flask and cool under Argon. Charge with **(R)-methyl 6-oxopiperidine-3-carboxylate** and dissolve in anhydrous DMF.
- Deprotonation: Cool the solution to 0 °C (ice bath). Add NaH portion-wise over 10 minutes.
  - Note: Evolution of H_2 gas will be observed.[1] Ensure adequate venting.[1]
- Equilibration: Stir at 0 °C for 30 minutes to ensure complete formation of the sodium lactamate salt.
- Alkylation: Add the Alkyl Halide dropwise via syringe.[1]
- Reaction: Allow the mixture to warm to room temperature slowly and stir for 4–12 hours. Monitor by TLC/LC-MS.
- Workup: Quench with saturated NH_4Cl solution. Extract with EtOAc (3x).[1] Wash combined organics with LiCl (5% aq) to remove DMF, then brine.[1] Dry over Na_2SO_4 and concentrate.
- Purification: Flash column chromatography (Hexanes/EtOAc).

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Protocol B: Global Reduction to (R)-3-(Hydroxymethyl)piperidine

Objective: Complete reduction of both the lactam and ester to generate the amino-alcohol core.
Reagent: Lithium Aluminum Hydride ($LiAlH_4$).[1]

Step-by-Step Procedure:

- Setup: Charge a dry flask with $LiAlH_4$ (3.0 equiv) and anhydrous THF under Argon. Cool to 0 °C.
- Addition: Dissolve **(R)-methyl 6-oxopiperidine-3-carboxylate** (1.0 equiv) in THF and add dropwise to the hydride suspension.
  - Caution: Exothermic reaction.[1]
- Reflux: Heat the mixture to reflux (65 °C) for 12–18 hours to ensure reduction of the stable lactam.
- Fieser Quench: Cool to 0 °C. Carefully add water (n mL), then 15% NaOH (n mL), then water (3n mL) sequentially, where n = grams of $LiAlH_4$ used.
- Isolation: Filter the granular precipitate through Celite. Concentrate the filtrate to yield the crude amino alcohol.[1]

Protocol C: Selective Lactam Reduction (Borane)

Objective: Reduce the lactam to an amine while preserving the ester (or reducing it to an alcohol depending on stoichiometry/workup, though Borane-DMS typically reduces amides faster than esters at controlled temps, esters often reduce as well.[1] For strict ester preservation, conversion to Thionolactam followed by Raney-Ni is an alternative, but BH3[1]·DMS is standard for "Lactam -> Amine" in piperidines). Refinement: To obtain the (R)-methyl piperidine-3-carboxylate (Nipecotic acid methyl ester), a 2-step sequence is often preferred:

- Protection of Ester (if necessary) or careful titration.[1]

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- More commonly: Reduction of the Lactam using BH3[1]·THF followed by oxidative workup or acidic MeOH workup.[1]

Procedure (BH3·DMS Method):

- Dissolve substrate in dry THF.
- Add BH3[1]·DMS (2.0 equiv) at 0 °C.
- Stir at RT for 2 hours, then reflux for 2 hours.
- Workup: Cool to 0 °C. Carefully quench with MeOH. Add conc. HCl and reflux for 1 hour (to break the amine-borane complex).
- Neutralize and extract.[1]

Application Case Study: Synthesis of Tiagabine Analogs

(R)-Methyl 6-oxopiperidine-3-carboxylate serves as a formal precursor to the chiral piperidine core of Tiagabine (Gabitril), a GABA reuptake inhibitor.

Workflow Logic:

- N-Alkylation: Attach the linker chain (e.g., 1-(4,4-bis(3-methyl-2-thienyl)-3-butenyl)) before reducing the lactam. This avoids handling the secondary amine later.[1]
- Lactam Reduction: Convert the N-substituted lactam to the piperidine using Protocol C.
- Ester Hydrolysis: Convert the methyl ester to the carboxylic acid using mild acidic hydrolysis (HCl/dioxane) to prevent racemization at C3.

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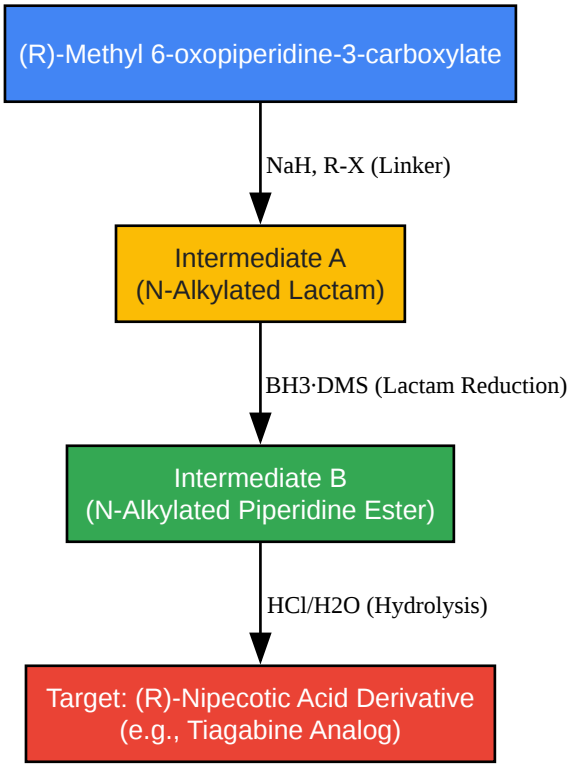

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Figure 2: Synthetic route to GABA uptake inhibitors using the 6-oxopiperidine scaffold.[1]

Troubleshooting & Optimization

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Issue	Root Cause	Solution
Loss of Optical Activity	Racemization at C3 via enolization.	Avoid thermodynamic bases (e.g., NaOEt, t-BuOK) at high temps.[1] Use kinetic bases (NaH, LDA) at low temps.[1] Use Acidic hydrolysis for the ester.[1]
Incomplete N-Alkylation	Poor solubility of the lactam salt.	Ensure DMF is anhydrous.[1] Use 15-Crown-5 ether as a phase transfer catalyst if using K_2CO_3/Acetone.
Over-Reduction	Ester reduces along with lactam.[1]	If ester preservation is critical, consider converting the lactam to a thiolactam (Lawesson's Reagent) and reducing with Raney-Ni (Desulfurization).[1]

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